

Application Note: Detection of Nitrosamine Impurities in Tizanidine Tablets

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Compound of Interest

Compound Name: *N*-Nitroso Tizanidine

Cat. No.: B16090419

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Introduction

Recent global recalls of various drug products due to the presence of nitrosamine impurities have highlighted the critical need for robust and sensitive analytical methods to ensure patient safety. Nitrosamines are classified as probable human carcinogens, and their presence in pharmaceuticals is strictly regulated by health authorities such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA). Tizanidine, a centrally acting α 2-adrenergic agonist used as a muscle relaxant, may be susceptible to the formation of nitrosamine impurities during its synthesis or formulation. This application note provides a comprehensive protocol for the detection and quantification of potential nitrosamine impurities in tizanidine tablets, including the specific impurity, 5-Chloro-N-(1-nitroso-4,5-dihydro-1H-imidazol-2-yl)benzo[c][1][2][3]thiadiazol-4-amine ("Tizanidine Nitroso Impurity 1"), as well as other common nitrosamines like N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA).

The described methodologies are based on established analytical techniques, primarily Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) and Gas Chromatography with mass spectrometry (GC-MS), which offer the high sensitivity and selectivity required for trace-level analysis.^{[1][2][4][5][6]}

Experimental Protocols

Method 1: LC-MS/MS for Tizanidine Nitroso Impurity 1, NDMA, and NDEA

This method is optimized for the simultaneous detection and quantification of the primary tizanidine-specific nitrosamine and other small, volatile nitrosamines.

2.1.1. Sample Preparation

- **Tablet Homogenization:** Weigh and finely grind a representative number of tizanidine tablets (typically 10-20) to obtain a homogenous powder.
- **Sample Weighing:** Accurately weigh a portion of the powdered tablets equivalent to 100 mg of the tizanidine active pharmaceutical ingredient (API) into a 15 mL centrifuge tube.[\[7\]](#)
- **Extraction:** Add 5.0 mL of methanol to the centrifuge tube.[\[7\]](#)
- **Vortexing and Shaking:** Vortex the mixture for 1 minute to ensure thorough wetting of the powder, followed by mechanical shaking for 40 minutes.[\[7\]](#)
- **Centrifugation:** Centrifuge the sample at 4500 rpm for 15 minutes to pellet the excipients.[\[7\]](#)
- **Filtration:** Filter the supernatant through a 0.22 µm PVDF syringe filter into an HPLC vial for analysis. Discard the first 1 mL of the filtrate.[\[7\]](#)

2.1.2. LC-MS/MS Instrumentation and Conditions

- **LC System:** A high-performance or ultra-high-performance liquid chromatography (HPLC/UHPLC) system.
- **Mass Spectrometer:** A triple quadrupole mass spectrometer capable of Multiple Reaction Monitoring (MRM).
- **Column:** A reversed-phase column suitable for polar compounds, such as an InertSustain AQ-C18 HP (3 µm, 50 x 2.1 mm) or equivalent.[\[8\]](#)
- **Mobile Phase:**

- A: 0.1% Formic acid in Water
- B: 0.1% Formic acid in Methanol
- Flow Rate: 0.4 mL/min[8]
- Injection Volume: 5 µL
- Column Temperature: 40 °C[8]
- Ion Source: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI), positive mode.

2.1.3. Data Presentation: LC-MS/MS Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	Collision Energy (eV)
Tizanidine Nitroso Impurity 1	To be determined	To be determined	To be determined	To be determined
NDMA	75.1	58.1	43.1	10
NDEA	103.1	75.1	47.1	12

Note: The MRM transitions for Tizanidine Nitroso Impurity 1 need to be empirically determined by direct infusion of a reference standard.

Method 2: GC-MS/MS for Volatile Nitrosamines (NDMA, NDEA)

This method is a suitable alternative for the analysis of volatile nitrosamines and is based on established FDA and USP methods.[1][5]

2.2.1. Sample Preparation

- **Tablet Homogenization:** Prepare a homogenous powder from tizanidine tablets as described in section 2.1.1.
- **Sample Weighing:** Weigh a portion of the tablet powder equivalent to 250 mg of tizanidine API into a 15 mL centrifuge tube.[\[9\]](#)
- **Extraction Solvent:** Add 2.0 mL of dichloromethane to the tube.[\[9\]](#)
- **Alkalinization (Optional but Recommended):** To enhance extraction efficiency, the tablet powder can be suspended in 10 mL of a dilute sodium hydroxide solution before the addition of dichloromethane.[\[9\]](#)
- **Vortexing and Shaking:** Vortex the mixture for at least 1 minute, followed by shaking for a minimum of 5 minutes.[\[9\]](#)
- **Phase Separation:** Allow the layers to separate. The dichloromethane layer (bottom) contains the nitrosamines.
- **Transfer:** Carefully transfer the dichloromethane layer into a GC vial for analysis.

2.2.2. GC-MS/MS Instrumentation and Conditions

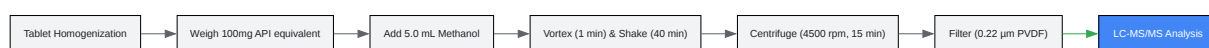
- **GC System:** A gas chromatograph with a suitable injection system (e.g., split/splitless).
- **Mass Spectrometer:** A triple quadrupole mass spectrometer.
- **Column:** A column with a polar stationary phase, such as a VF-WAXms (30 m x 0.25 mm, 1.0 μ m) or equivalent.[\[1\]](#)
- **Injection Mode:** Splitless
- **Injection Volume:** 2 μ L
- **Oven Program:** 70 °C for 4 min, then ramp at 20 °C/min to 240 °C and hold for 3.5 min.[\[1\]](#)
- **MS Source Temperature:** 230 °C[\[1\]](#)
- **Acquisition Mode:** Multiple Reaction Monitoring (MRM)

2.2.3. Data Presentation: GC-MS/MS Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	Collision Energy (eV)
NDMA	74	42	57	15
NDEA	102	42	57	18

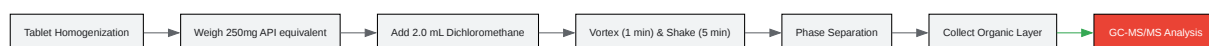
Visualization of Experimental Workflow

Below are diagrams illustrating the key experimental workflows.



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Caption: LC-MS/MS Sample Preparation Workflow.



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Caption: GC-MS/MS Sample Preparation Workflow.

Conclusion

The protocols outlined in this application note provide a robust framework for the detection and quantification of nitrosamine impurities in tizanidine tablets. Both LC-MS/MS and GC-MS/MS methods offer high sensitivity and selectivity, crucial for meeting the stringent regulatory limits for these potentially carcinogenic compounds. Method validation, including the determination of limits of detection (LOD) and quantification (LOQ), linearity, accuracy, and precision, should be performed in accordance with ICH guidelines to ensure the reliability of the results. The availability of a reference standard for "Tizanidine Nitroso Impurity 1" is essential for its

accurate quantification.[10] These methodologies will enable researchers, scientists, and drug development professionals to effectively monitor and control nitrosamine impurities in tizanidine-containing drug products, ultimately ensuring patient safety.

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